

Technical Guide: Solubility & Stability Profile of 1-(2-bromoethyl)-1H-pyrazole[1]

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Compound of Interest

Compound Name: 1-(2-bromoethyl)-1H-pyrazole

CAS No.: 119291-22-4

Cat. No.: B049434

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Executive Summary

1-(2-bromoethyl)-1H-pyrazole (CAS: 119291-22-4) is a bifunctional heterocyclic building block used primarily as an alkylating agent in medicinal chemistry.[1][2] It serves as a critical intermediate for introducing the N-ethylpyrazole motif into bioactive scaffolds.[1]

While often treated as a standard organic halide, this compound exhibits dynamic physicochemical behavior—specifically a propensity for intramolecular cyclization (auto-quaternization) that is heavily solvent-dependent.[1] This guide provides a definitive solubility landscape and stability-focused handling protocols to prevent sample degradation during storage and synthesis.

Physicochemical Profile

Understanding the fundamental physical state of the material is a prerequisite for accurate solubility assessment.

Property	Value / Description
CAS (Free Base)	119291-22-4
CAS (HBr Salt)	1955531-53-9
Molecular Weight	175.03 g/mol
Physical State	Colorless to light yellow liquid (Free Base)
Boiling Point	80–82 °C (at 2 Torr)
LogP (Predicted)	~0.3 – 0.6 (Moderate Lipophilicity)
Density	~1.55 g/mL



Critical Note: Commercial suppliers may provide this compound as a hydrobromide salt (solid) or a free base (liquid). The solubility profiles differ radically between these forms. This guide focuses on the free base liquid, which is the active alkylating species.

Solubility Landscape

The solubility of **1-(2-bromoethyl)-1H-pyrazole** is governed by the competition between its polar pyrazole ring and the lipophilic ethyl bromide chain.^[1] It generally follows "like dissolves like" but with specific caveats regarding stability in nucleophilic solvents.

Quantitative Solubility Matrix

Solvent Class	Solvent	Solubility Rating	Stability Risk	Comments
Chlorinated	Dichloromethane (DCM)	Miscible	Low	Preferred for extraction and short-term storage. [1]
Chlorinated	Chloroform ()	Miscible	Low	Standard NMR solvent.
Polar Aprotic	DMSO	Miscible	Moderate	Good for stock solutions; risk of cyclization upon heating.
Polar Aprotic	DMF / Acetonitrile	Miscible	Moderate	Standard reaction solvents.
Polar Protic	Methanol / Ethanol	Miscible	High	Risk of solvolysis (ethanolysis) over time or with heat.
Aqueous	Water	Low / Immiscible	High	Forms an emulsion; slow hydrolysis to alcohol.
Hydrocarbon	Hexanes / Heptane	Low (<10 mg/mL)	Low	Useful for washing away non-polar impurities.

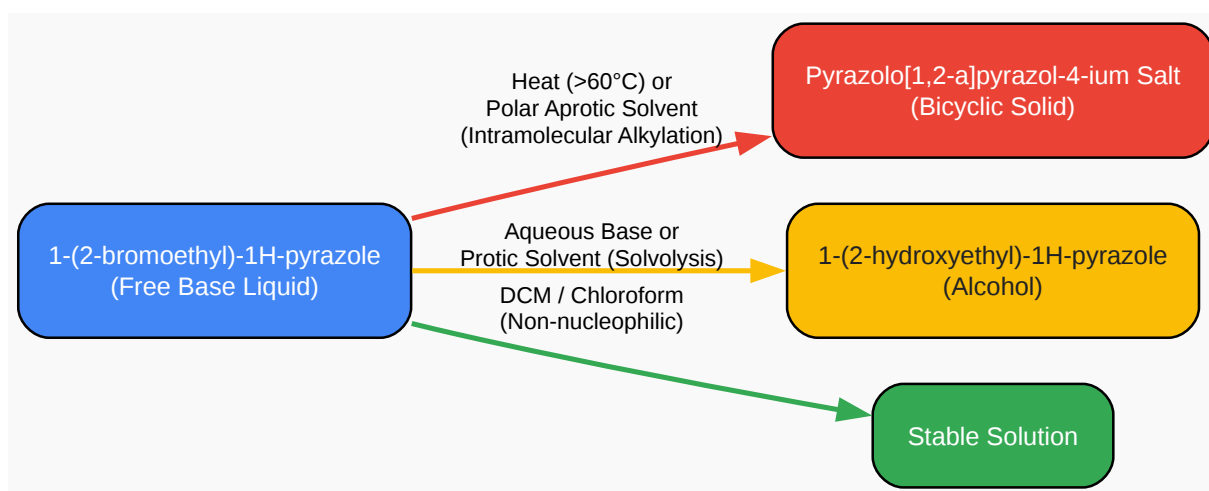
The Stability-Solubility Paradox

While the compound is soluble in polar aprotic solvents (DMSO, DMF), these solvents stabilize the transition state for intramolecular cyclization.

- Mechanism: The pyridine-like nitrogen (N2) of the pyrazole ring acts as a nucleophile, attacking the carbon bearing the bromine.
- Result: Formation of the bicyclic salt 2,6-dibromo-1H,2H,3H-pyrazolo[1,2-a]pyrazol-4-ium, which precipitates as a solid or gums up the reaction.[1]

Visualizing Degradation Pathways

The following diagram illustrates the competing fates of **1-(2-bromoethyl)-1H-pyrazole** based on solvent environment.



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Figure 1: Solvent-dependent stability pathways. Avoid heating in neat polar solvents to prevent auto-quaternization.[1]

Operational Protocols

Preparation of Stock Solutions (Assay/Screening)

Objective: Prepare a stable 100 mM stock solution for biological screening or analytical standards.

- Solvent Choice: Anhydrous DMSO is preferred over alcohols to prevent solvolysis.
- Procedure:

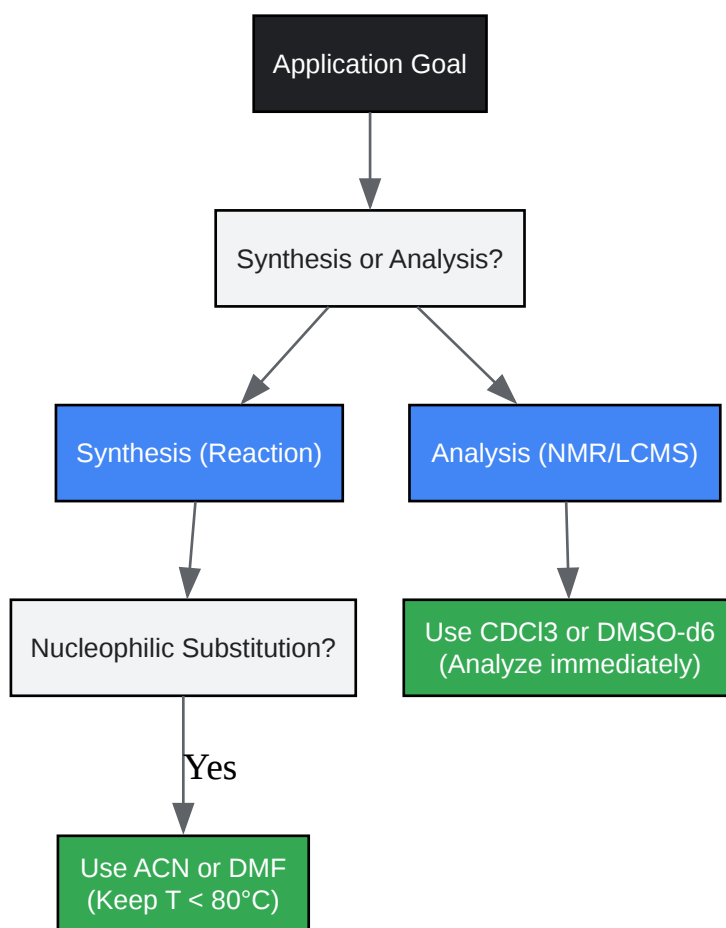
- Weigh the liquid (Density 1.55 g/mL) directly into a tared amber vial.
- Calculation: For 10 mL of 100 mM stock, weigh 175 mg (approx. 113 μ L).
- Add dry DMSO and vortex.
- Storage: Store at -20°C.
- Warning: Do not store at room temperature for >24 hours. The high dielectric constant of DMSO promotes the cyclization described in Figure 1.

Reaction Workup (Synthesis)

Objective: Isolate the unreacted alkylating agent or product from a reaction mixture.

- Quench: Dilute the reaction mixture (typically DMF or ACN) with 5 volumes of water or brine.
- Extraction:
 - The compound will partition into the organic phase.
 - Use Dichloromethane (DCM) or Ethyl Acetate (EtOAc).
 - Note: DCM is superior (higher solubility).
- Wash: Wash the organic layer 2x with water to remove DMF/DMSO.
- Drying: Dry over anhydrous
- . Avoid
- if the product is acid-sensitive (though this compound is generally robust to mild acid).

Solvent Selection Decision Tree



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Figure 2: Logical flow for selecting the appropriate solvent based on experimental intent.

References

- National Center for Biotechnology Information (2025). PubChem Compound Summary for CID 642215, **1-(2-bromoethyl)-1H-pyrazole**. Retrieved from [[Link](#)]
- Elguero, J. (1984). Pyrazoles and their Benzo Derivatives. Comprehensive Heterocyclic Chemistry.

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Sources

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- [2. 1-\(2-BROMO-ETHYL\)-1H-PYRAZOLE CAS#: 119291-22-4 \[m.chemicalbook.com\]](#)
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